

An In-Depth Technical Guide to (3-Iodopropyl)cyclohexane

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Compound of Interest

Compound Name: (3-Iodopropyl)cyclohexane

CAS No.: 147936-56-9

Cat. No.: B1321976

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Introduction: Unveiling a Versatile Synthetic Building Block

(3-Iodopropyl)cyclohexane (CAS No. 147936-56-9) is a bifunctional organic molecule that holds considerable promise for researchers in organic synthesis and drug discovery.^[1] This compound uniquely combines a lipophilic cyclohexane ring with a reactive primary alkyl iodide. The cyclohexane moiety is a prevalent scaffold in medicinal chemistry, often employed to improve metabolic stability, modulate lipophilicity, and provide a three-dimensional framework for interacting with biological targets. The terminal iodide, being an excellent leaving group, serves as a reactive handle for introducing the cyclohexylpropyl motif into a wide range of molecular architectures through nucleophilic substitution reactions. This guide provides a comprehensive technical overview of its synthesis, reactivity, and potential applications, offering field-proven insights for its effective utilization in a research setting.

Physicochemical Properties: A Data-Driven Overview

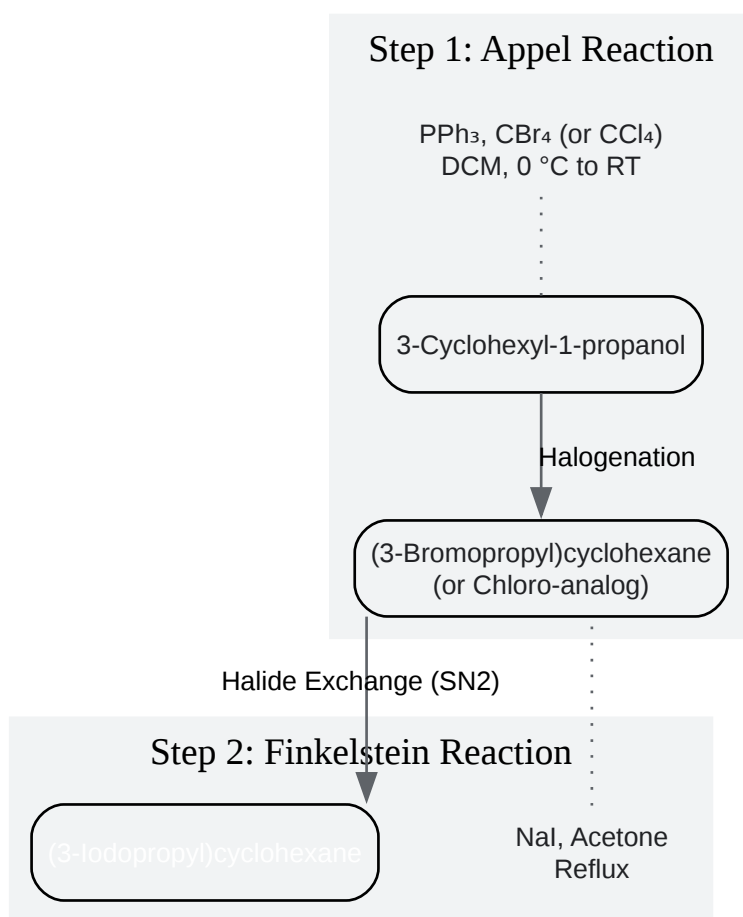
A clear understanding of a compound's physical and chemical properties is paramount for its effective use in synthesis. The key properties of **(3-Iodopropyl)cyclohexane** are summarized below.

Property	Value	Source
CAS Number	147936-56-9	PubChem[1]
Molecular Formula	C ₉ H ₁₇ I	PubChem[1]
Molecular Weight	252.14 g/mol	PubChem[1]
IUPAC Name	1-(3-iodopropyl)cyclohexane	PubChem[1]
Synonyms	3-Cyclohexyl-1-iodopropane	PubChem[1]

Synthesis of (3-Iodopropyl)cyclohexane: A Reliable Two-Step Approach

While direct iodination pathways can be challenging, a robust and highly reliable synthetic route to **(3-Iodopropyl)cyclohexane** proceeds from the commercially available and inexpensive starting material, 3-cyclohexyl-1-propanol.[2] This strategy involves a two-step sequence: initial conversion of the alcohol to a more stable alkyl halide (bromide or chloride) via the Appel reaction, followed by a halide exchange to the desired iodide using the Finkelstein reaction. This approach is favored due to its mild conditions, high yields, and broad functional group tolerance.[3][4][5]

Diagram of the Synthetic Pathway



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Caption: Proposed two-step synthesis of **(3-Iodopropyl)cyclohexane**.

Protocol 1: Synthesis of (3-Bromopropyl)cyclohexane via Appel Reaction

The Appel reaction provides a mild and efficient method for converting primary alcohols to alkyl bromides with high fidelity.^{[3][4][6][7][8]} The reaction proceeds through an alkoxyphosphonium intermediate, which is then displaced by the bromide ion in an $\text{S}_\text{N}2$ fashion. The driving force is the formation of the highly stable triphenylphosphine oxide byproduct.

Methodology:

- **Reaction Setup:** To a flame-dried, two-necked round-bottom flask under an inert atmosphere (N_2 or Ar), add anhydrous dichloromethane (DCM).

- **Reagent Addition:** Cool the flask to 0 °C in an ice bath. Add triphenylphosphine (PPh₃, 1.2 eq.) followed by portion-wise addition of carbon tetrabromide (CBr₄, 1.2 eq.). Stir the resulting solution until all solids have dissolved.
- **Substrate Addition:** Slowly add a solution of 3-cyclohexyl-1-propanol (1.0 eq.) in anhydrous DCM to the reaction mixture via a dropping funnel over 30 minutes.
- **Reaction Progression:** Allow the reaction to warm to room temperature and stir for 12-16 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC).
- **Workup:** Upon completion, quench the reaction by the slow addition of water. Separate the organic layer and wash sequentially with saturated aqueous NaHCO₃, water, and brine.
- **Purification:** Dry the organic layer over anhydrous MgSO₄, filter, and concentrate under reduced pressure. The resulting crude product can be purified by flash column chromatography on silica gel (using a hexane/ethyl acetate gradient) to yield pure (3-Bromopropyl)cyclohexane. The triphenylphosphine oxide byproduct can often be precipitated out from a nonpolar solvent like hexanes prior to chromatography.

Protocol 2: Synthesis of (3-Iodopropyl)cyclohexane via Finkelstein Reaction

The Finkelstein reaction is a classic and highly effective S_N2 reaction for converting alkyl chlorides or bromides to alkyl iodides.^{[5][9][10][11]} The reaction is driven to completion by Le Châtelier's principle; sodium iodide is soluble in acetone, while the resulting sodium bromide or sodium chloride is not, causing it to precipitate out of solution.^[5]

Methodology:

- **Reaction Setup:** To a round-bottom flask equipped with a reflux condenser, add anhydrous acetone and sodium iodide (NaI, 3.0 eq.).
- **Substrate Addition:** Add (3-Bromopropyl)cyclohexane (1.0 eq.), synthesized in the previous step, to the flask.
- **Reaction Progression:** Heat the mixture to reflux and maintain for 4-6 hours. The formation of a white precipitate (NaBr) indicates the reaction is proceeding. Monitor the reaction by TLC

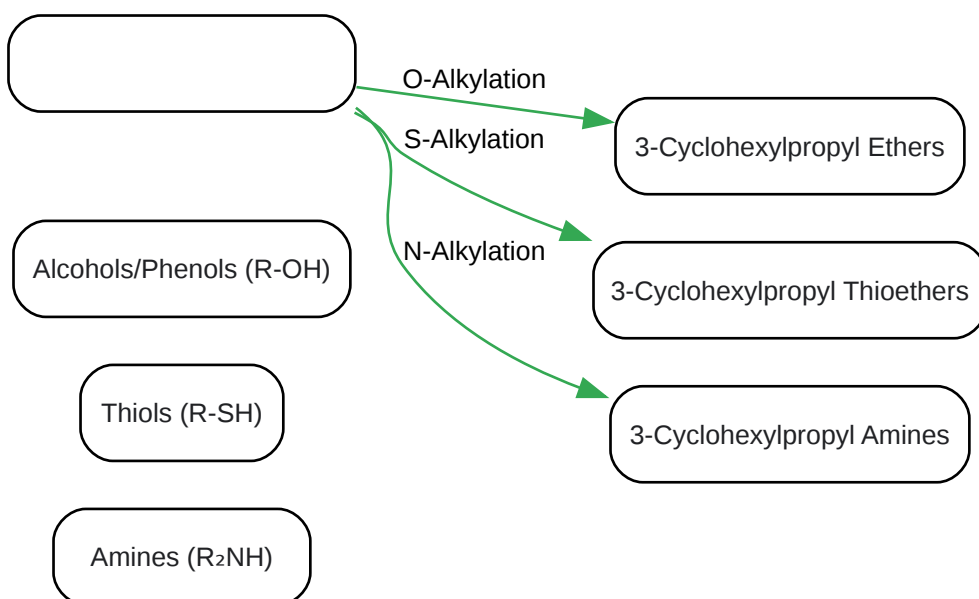
or GC-MS.

- **Workup:** After cooling to room temperature, filter the reaction mixture to remove the precipitated NaBr. Wash the solid with a small amount of cold acetone.
- **Purification:** Combine the filtrates and concentrate under reduced pressure to remove the acetone. Dissolve the residue in diethyl ether and wash with a 10% aqueous solution of sodium thiosulfate (to remove any residual iodine), followed by water and brine.
- **Final Product:** Dry the organic layer over anhydrous Na₂SO₄, filter, and concentrate under reduced pressure to afford **(3-Iodopropyl)cyclohexane**. The product is often of sufficient purity for subsequent use, but can be further purified by vacuum distillation if required.

Chemical Reactivity and Synthetic Applications

As a primary alkyl iodide, **(3-Iodopropyl)cyclohexane** is an excellent substrate for S_N2 reactions. The carbon-iodine bond is relatively weak and iodine is a superb leaving group, allowing for efficient displacement by a wide range of nucleophiles under mild conditions. This makes it a valuable reagent for introducing the 3-cyclohexylpropyl moiety into various molecular scaffolds.

Diagram of General Reactivity



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Caption: Key S_N2 reactions of **(3-Iodopropyl)cyclohexane**.

Application Protocol 1: N-Alkylation of Amines

Alkylation of primary or secondary amines with **(3-Iodopropyl)cyclohexane** is a direct method for synthesizing more complex amines.^[12] A key challenge is preventing over-alkylation, as the product amine can also be nucleophilic.^[13] Using a non-nucleophilic base and appropriate stoichiometry can mitigate this issue.

Methodology:

- Setup: In a round-bottom flask, dissolve the secondary amine (1.0 eq.) and a non-nucleophilic base such as diisopropylethylamine (DIPEA, 1.5 eq.) in a polar aprotic solvent like acetonitrile (MeCN) or dimethylformamide (DMF).
- Addition: Add **(3-Iodopropyl)cyclohexane** (1.1 eq.) dropwise to the stirred solution at room temperature.
- Reaction: Heat the reaction to 50-70 °C and monitor by TLC. The reaction is typically complete within 6-24 hours.
- Workup: Cool the reaction, dilute with ethyl acetate, and wash with water and brine.
- Purification: Dry the organic layer (Na₂SO₄), filter, and concentrate. Purify the crude product by flash column chromatography to yield the tertiary amine.

Application Protocol 2: O-Alkylation of Phenols (Williamson Ether Synthesis)

Phenols can be readily O-alkylated to form aryl ethers.^[14] The reaction requires a base to deprotonate the weakly acidic phenol, generating a more nucleophilic phenoxide ion.

Methodology:

- Setup: Dissolve the phenol (1.0 eq.) in DMF or acetone.

- Base Addition: Add a suitable base, such as potassium carbonate (K_2CO_3 , 2.0 eq.) or cesium carbonate (Cs_2CO_3 , 1.5 eq.), and stir the suspension for 30 minutes at room temperature.
- Alkylation: Add **(3-Iodopropyl)cyclohexane** (1.2 eq.) to the mixture.
- Reaction: Heat the reaction to 60-80 °C and stir until the starting phenol is consumed (monitor by TLC).
- Workup: Cool the mixture, filter off the inorganic salts, and dilute the filtrate with water. Extract the product with diethyl ether or ethyl acetate.
- Purification: Wash the combined organic extracts with 1 M NaOH (to remove unreacted phenol), water, and brine. Dry, concentrate, and purify by column chromatography.

Application Protocol 3: S-Alkylation of Thiols

Thiols are excellent nucleophiles and react readily with primary alkyl halides to form thioethers. [15][16] The reaction is typically fast and high-yielding.

Methodology:

- Setup: Dissolve the thiol (1.0 eq.) in a solvent such as ethanol or DMF.
- Base Addition: Add a base like potassium carbonate (K_2CO_3 , 1.5 eq.) or sodium hydride (NaH, 1.1 eq., use with caution) to generate the thiolate anion.
- Alkylation: Add **(3-Iodopropyl)cyclohexane** (1.05 eq.) to the reaction mixture.
- Reaction: Stir at room temperature. The reaction is often complete in 1-4 hours.
- Workup: Quench the reaction with water and extract with an organic solvent.
- Purification: Wash the organic layer with water and brine, dry over Na_2SO_4 , and concentrate to yield the thioether, which can be purified by chromatography if necessary.

Predicted Spectroscopic Profile

While a published, peer-reviewed spectrum for **(3-iodopropyl)cyclohexane** is not readily available, its spectroscopic features can be reliably predicted based on its structure and data from analogous compounds.

¹H NMR Spectroscopy

The ¹H NMR spectrum is expected to show complex, overlapping multiplets for the eleven protons on the cyclohexane ring, typically in the range of 0.8-1.8 ppm. The key diagnostic signals will be from the propyl chain:

Predicted Chemical Shift (δ)	Multiplicity	Assignment	Rationale
~3.20 ppm	Triplet	-CH ₂ -I	Deshielded by the electronegative iodine atom.
~1.85 ppm	Multiplet	-CH ₂ -	Adjacent to both the iodomethylene and the cyclohexyl-methylene groups.
~1.25 ppm	Multiplet	-CH ₂ -	Methylene group attached to the cyclohexane ring.

¹³C NMR Spectroscopy

The ¹³C NMR spectrum will show distinct signals for each carbon environment. By analogy with 1-iodopropane, the carbon directly attached to the iodine will be the most downfield-shifted among the propyl chain carbons.

Predicted Chemical Shift (δ)	Assignment
~30-40 ppm	-CH ₂ - (attached to cyclohexane)
~30-35 ppm	-CH ₂ - (central propyl carbon)
~26 ppm	Cyclohexane carbons
~7-10 ppm	-CH ₂ -I

Infrared (IR) Spectroscopy

The IR spectrum will be dominated by C-H stretching and bending vibrations. The most characteristic, albeit weak, absorption will be for the C-I bond.

Wavenumber (cm ⁻¹)	Vibration
2850-2930	C-H stretch (sp ³ C-H)
1450	C-H bend (scissoring)
1150-1200	CH ₂ -I wag
~500-600	C-I stretch (diagnostic)

Mass Spectrometry (MS)

In electron ionization mass spectrometry (EI-MS), the molecular ion peak ($[M]^+$) at $m/z = 252$ is expected to be weak or absent due to the facile cleavage of the weak C-I bond.

m/z Value	Predicted Fragment	Interpretation
252	$[\text{C}_9\text{H}_{17}\text{I}]^+$	Molecular Ion (M^+)
127	$[\text{I}]^+$	Iodine cation
125	$[\text{C}_9\text{H}_{17}]^+$	Loss of iodine radical ($\text{M} - 127$), likely base peak
83	$[\text{C}_6\text{H}_{11}]^+$	Cyclohexyl cation
41, 55, 69	Alkyl fragments	Further fragmentation of the hydrocarbon backbone

Role in Drug Discovery and Development

The incorporation of a cyclohexane ring is a well-established strategy in medicinal chemistry to enhance the drug-like properties of a lead compound. The 3D nature of the cyclohexane ring, compared to a flat aromatic ring, can lead to improved binding affinity through better shape complementarity with the target protein. Furthermore, the saturated carbocyclic nature of the ring increases the fraction of sp^3 -hybridized carbons (F_{sp^3}), a molecular descriptor often correlated with higher success rates in clinical development.

(3-Iodopropyl)cyclohexane serves as an ideal reagent to introduce this beneficial moiety. Its primary alkyl iodide functionality allows for the covalent attachment of the cyclohexylpropyl group to various nucleophilic sites (amines, phenols, thiols) commonly found in pharmacologically active scaffolds. This modification can be used to:

- **Modulate Lipophilicity:** Tune the overall solubility and permeability of a drug candidate.
- **Explore Binding Pockets:** The flexible three-carbon linker allows the bulky cyclohexane group to probe for hydrophobic pockets in a protein's active site, potentially increasing potency.
- **Improve Metabolic Stability:** The cyclohexane ring is generally more resistant to metabolic degradation (e.g., oxidation by cytochrome P450 enzymes) than aromatic rings or linear alkyl chains.

Safety and Handling

As with all alkyl iodides, **(3-Iodopropyl)cyclohexane** should be handled with care in a well-ventilated fume hood. It is expected to be a skin and eye irritant. Appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat, should be worn at all times. Store the compound in a tightly sealed container, protected from light, and in a cool, dry place.

Conclusion

(3-Iodopropyl)cyclohexane is a versatile and valuable building block for organic and medicinal chemists. Its straightforward synthesis from readily available starting materials and its predictable reactivity as a primary alkylating agent make it an attractive tool for introducing the beneficial 3-cyclohexylpropyl group. By leveraging its unique combination of a lipophilic, metabolically robust carbocycle and a reactive iodide, researchers can efficiently generate novel molecular entities with potentially enhanced pharmacological properties, thereby accelerating the drug discovery and development process.

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